

Application Notes: 4-Phenylbutanal in Redox Reactions

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Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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4-Phenylbutanal (CAS 18328-11-5) is an organic compound with the molecular formula C₁₀H₁₂O [1] [2] [3]. Its structure, featuring an aldehyde group, makes it a candidate for oxidation to a carboxylic acid or reduction to an alcohol. These transformations are fundamental in synthetic organic chemistry, particularly in pharmaceutical intermediate synthesis [4].

Chemical & Physical Properties

The physical properties of **4-Phenylbutanal** are summarized in the table below. This data is essential for reaction planning, calculation of stoichiometry, and product purification.

Table 1: Physical and Chemical Properties of 4-Phenylbutanal [1] [4] [3]

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O
Average Mass	148.20 g/mol
Density	0.971 g/cm ³
Melting Point	45 - 48 °C (lit.)

Property	Value
Boiling Point	243.3 °C at 760 mmHg
Flash Point	115.9 °C

Fundamentals of Oxidation-Reduction (Redox) Reactions

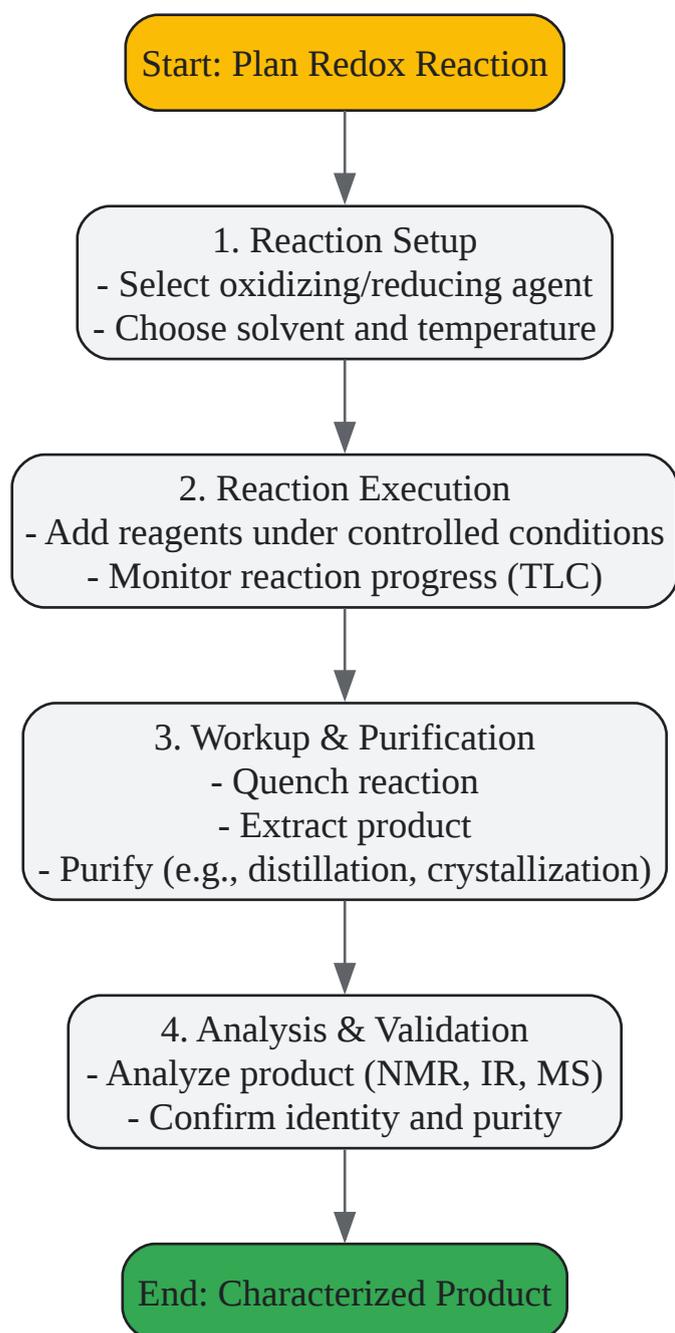
Redox reactions involve the transfer of electrons between species [5] [6].

- **Oxidation** is defined as the **loss of electrons** or, in organic terms, the gain of oxygen or loss of hydrogen [5] [6]. The species that causes oxidation is called the **oxidizing agent**.
- **Reduction** is defined as the **gain of electrons** or, in organic terms, the loss of oxygen or gain of hydrogen [5] [6]. The species that causes reduction is called the **reducing agent**.

These processes always occur simultaneously. The aldehyde group in **4-Phenylbutanal** is the key functional group that undergoes these changes.

Practical Experimental Workflow

While specific protocols for **4-Phenylbutanal** are not available, the following workflow outlines the general approach for conducting and analyzing its redox reactions. This logical sequence ensures a systematic investigation from setup to analysis.



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Proposed General Protocols

Given the lack of specific methods, the following are generalized protocols based on standard redox chemistry for aldehydes.

Protocol 1: General Oxidation of 4-Phenylbutanal to 4-Phenylbutanoic Acid

Objective: To oxidize the aldehyde group of **4-Phenylbutanal** to a carboxylic acid.

Principle: Aldehydes can be oxidized to carboxylic acids using oxidizing agents like potassium permanganate (KMnO_4) or chromium trioxide (CrO_3) under acidic conditions [7] [6].

Materials:

- **4-Phenylbutanal**
- Oxidizing agent (e.g., KMnO_4 , $\text{K}_2\text{Cr}_2\text{O}_7$)
- Solvent (e.g., acetone, sulfuric acid solution)
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** Dissolve a measured quantity of **4-Phenylbutanal** (e.g., 1.0 g, 6.75 mmol) in a suitable solvent (e.g., 10 mL acetone) in a round-bottom flask.
- **Addition:** Slowly add a solution of the oxidizing agent (e.g., 1.1 equivalents of KMnO_4 in water) while stirring at room temperature.
- **Monitoring:** Monitor the reaction by TLC until the starting material is consumed.
- **Work-up:** Quench the reaction by adding a saturated solution of sodium bisulfite. Extract the product with an organic solvent (e.g., ethyl acetate), wash the organic layer with water and brine, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. Purify the crude 4-Phenylbutanoic acid by recrystallization or flash chromatography.

Safety Notes: Perform the reaction in a fume hood. Wear appropriate PPE. Handle oxidizing agents with care as they can be corrosive and react violently with organic materials.

Protocol 2: General Reduction of 4-Phenylbutanal to 4-Phenylbutan-1-ol

Objective: To reduce the aldehyde group of **4-Phenylbutanal** to a primary alcohol.

Principle: Aldehydes are reduced to primary alcohols using hydride reducing agents like sodium borohydride (NaBH_4) [5].

Materials:

- **4-Phenylbutanal**
- Reducing agent (e.g., Sodium borohydride, NaBH_4)
- Solvent (e.g., methanol, ethanol)
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** Dissolve a measured quantity of **4-Phenylbutanal** (e.g., 1.0 g, 6.75 mmol) in an alcohol solvent (e.g., 10 mL methanol) in a round-bottom flask and cool in an ice-water bath (0-5 °C).
- **Addition:** Slowly add a portion-wise excess of sodium borohydride (e.g., 1.5 equivalents) while maintaining the temperature.
- **Stirring:** Allow the reaction to warm to room temperature and stir until completion (monitor by TLC).
- **Work-up:** Carefully quench the excess reductant and the reaction by slowly adding a dilute acid (e.g., 1M HCl). Extract the product with an organic solvent (e.g., diethyl ether), wash with water and brine, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure to obtain crude 4-Phenylbutan-1-ol, which can be further purified by distillation or flash chromatography.

Safety Notes: Sodium borohydride reacts vigorously with water and acids, liberating hydrogen gas. Addition should be slow and conducted in a fume hood.

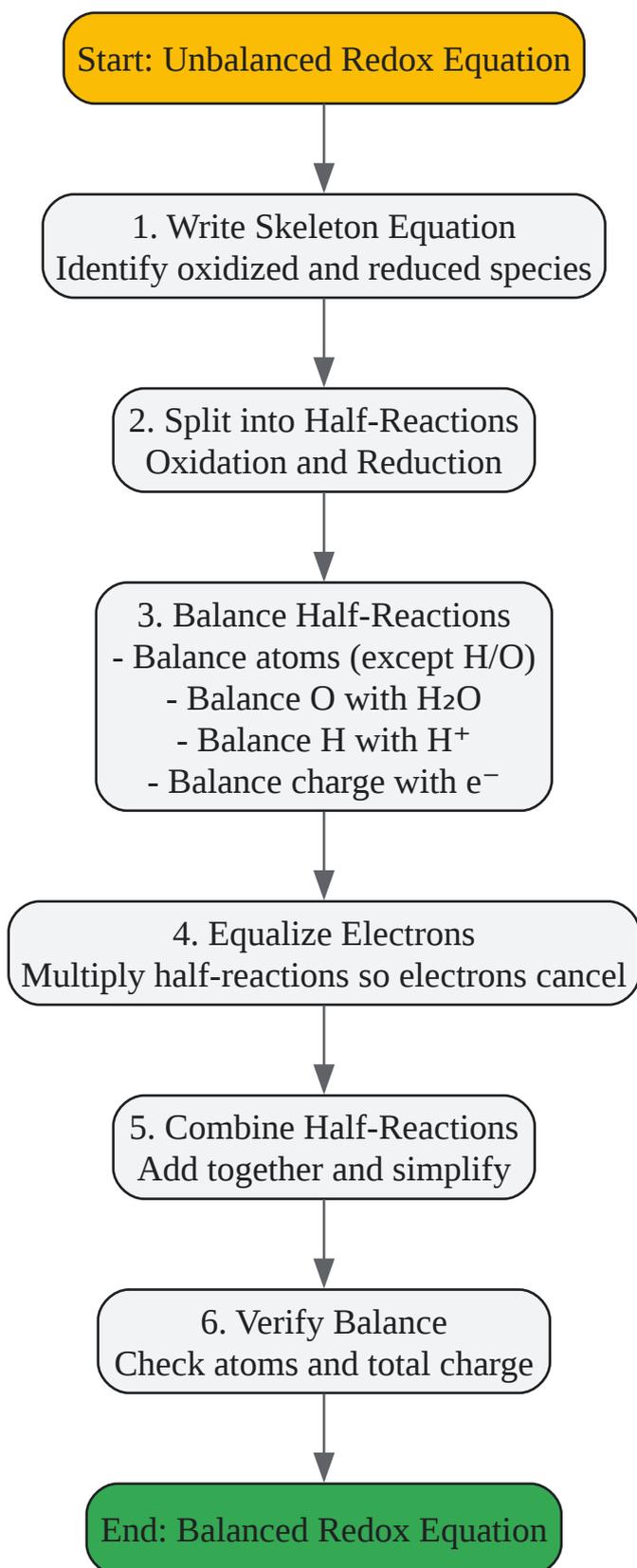
Analytical and Theoretical Background

Balancing Redox Reactions

For complex redox reactions, the **half-reaction method** is indispensable [7]. This method involves:

- Writing skeletal oxidation and reduction half-reactions.
- Balancing all atoms except H and O.
- Balancing oxygen by adding H_2O .
- Balancing hydrogen by adding H^+ (for acidic conditions) or OH^- (for basic conditions).
- Balancing charge by adding electrons (e^-).
- Combining the half-reactions so that electrons cancel [7].

This process is visualized in the following diagram:



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Standard Reduction Potentials

The feasibility of a redox reaction can be predicted using standard reduction potentials (E°) [8]. The reaction is thermodynamically favorable if the overall cell potential (E°_{cell}) is positive.

Table 2: Selected Standard Reduction Potentials [8]

Half-Reaction	E° (V)
$\text{F}_2(\text{g}) + 2\text{e}^- \rightarrow 2\text{F}^-(\text{aq})$	+2.866
$\text{MnO}_4^-(\text{aq}) + 8\text{H}^+(\text{aq}) + 5\text{e}^- \rightarrow \text{Mn}^{2+}(\text{aq}) + 4\text{H}_2\text{O}(\text{l})$	+1.507
$\text{Cl}_2(\text{g}) + 2\text{e}^- \rightarrow 2\text{Cl}^-(\text{aq})$	+1.35827
$\text{O}_2(\text{g}) + 4\text{H}^+(\text{aq}) + 4\text{e}^- \rightarrow 2\text{H}_2\text{O}(\text{l})$	+1.229
$\text{Ag}^+(\text{aq}) + \text{e}^- \rightarrow \text{Ag}(\text{s})$	+0.7996
$\text{Fe}^{3+}(\text{aq}) + \text{e}^- \rightarrow \text{Fe}^{2+}(\text{aq})$	+0.771
$\text{I}_2(\text{s}) + 2\text{e}^- \rightarrow 2\text{I}^-(\text{aq})$	+0.5355
$\text{Cu}^{2+}(\text{aq}) + 2\text{e}^- \rightarrow \text{Cu}(\text{s})$	+0.337
$2\text{H}^+(\text{aq}) + 2\text{e}^- \rightarrow \text{H}_2(\text{g})$	0.000 (Reference)

Conclusions and Future Directions

This document has outlined the known properties of **4-Phenylbutanal** and general principles for its potential oxidation and reduction. To advance research:

- **Experimental Focus:** Researchers should empirically determine optimal conditions (solvent, temperature, catalyst, reaction time) for the proposed general protocols.

- **Literature Search:** A deeper search in specialized synthetic chemistry journals and databases is highly recommended to find published procedures for similar compounds or **4-Phenylbutanal** itself.
- **Analytical Emphasis:** Comprehensive characterization of reaction products using NMR, IR spectroscopy, and mass spectrometry is critical to confirm the success of the transformation and the purity of the product.

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